

# Personal protective equipment for handling Ro 23-9358

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ro 23-9358

Cat. No.: B1204007

[Get Quote](#)

## Essential Safety and Handling Guide for Ro 23-9358

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Ro 23-9358**, a potent inhibitor of secretory phospholipase A2 with anti-inflammatory properties.<sup>[1]</sup> Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

## Summary of Chemical Safety Information

For quick reference, the following table summarizes the key safety and physical properties of **Ro 23-9358**.

Property	Value	Source
Chemical Name	N-[3,5-Bis(decyloxy)phenyl]-N-(carboxymethyl)glycine	Sigma-Aldrich
CAS Number	153125-17-8	Sigma-Aldrich
Molecular Formula	C <sub>30</sub> H <sub>51</sub> NO <sub>6</sub>	CymitQuimica[1]
Molecular Weight	521.73 g/mol	Sigma-Aldrich
Appearance	White solid	Sigma-Aldrich
Solubility	DMSO: 16 mg/mL	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich
Personal Protective Equipment (PPE)	N95 dust mask, eye shields, gloves	Sigma-Aldrich

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Ro 23-9358** to prevent inhalation, skin, and eye contact.

- **Respiratory Protection:** A NIOSH-approved N95 dust mask is the minimum requirement to prevent inhalation of the powdered substance. For procedures that may generate significant aerosols, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be considered.
- **Eye and Face Protection:** Chemical safety goggles or a full-face shield are essential to protect the eyes from dust particles.
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber, should be worn. It is crucial to inspect gloves for any tears or punctures before use and to practice proper glove removal techniques to avoid skin contamination.
- **Body Protection:** A laboratory coat or gown should be worn to protect street clothing and skin from contamination. For large-scale operations, additional protective clothing may be necessary.

## Operational Plan for Handling

Strict adherence to the following procedures will minimize the risk of exposure and cross-contamination during the handling of **Ro 23-9358**.

### 1. Preparation and Engineering Controls:

- All work with solid **Ro 23-9358** should be conducted in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure, to control dust.
- Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Assemble all necessary equipment and reagents before commencing work to minimize movement in and out of the designated handling area.

### 2. Weighing and Reconstitution:

- When weighing the solid compound, use anti-static weigh paper or a weighing boat.
- Handle the powder gently to avoid creating airborne dust.
- For reconstitution, add the solvent slowly and carefully to the solid to prevent splashing.

### 3. Post-Handling Procedures:

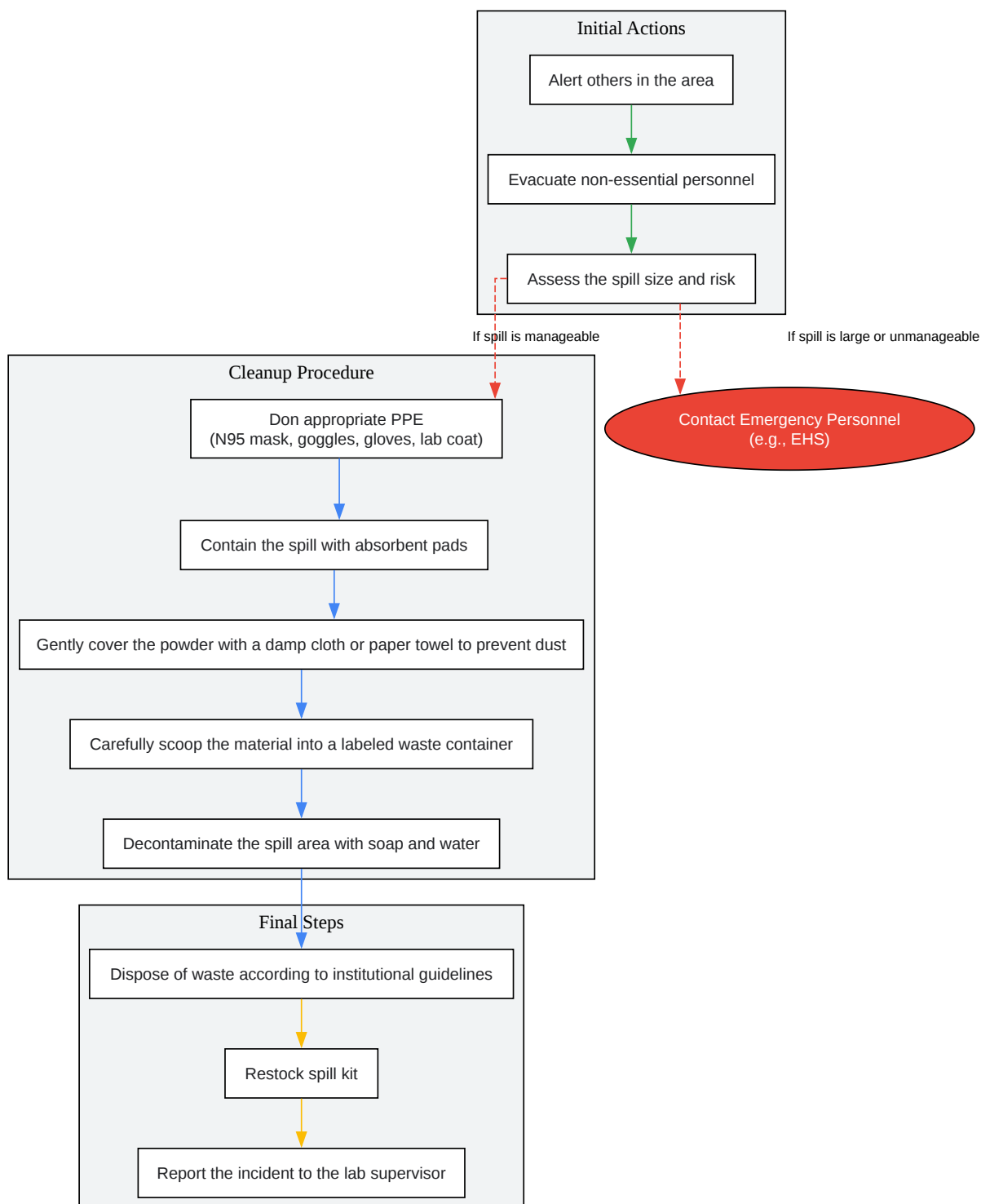
- Thoroughly decontaminate all surfaces and equipment after use.
- Remove and dispose of PPE in the appropriate waste stream immediately after handling is complete.
- Wash hands thoroughly with soap and water after removing gloves.

## Emergency and Disposal Plans

A clear and concise plan for emergencies and waste disposal is critical for laboratory safety.

## Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect laboratory personnel. The following workflow outlines the steps for managing a **Ro 23-9358** spill.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a spill of solid **Ro 23-9358**.

## First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

## Disposal Plan

All waste materials contaminated with **Ro 23-9358**, including disposable PPE, absorbent materials from spills, and empty containers, must be treated as hazardous chemical waste.

- Segregation: Collect all **Ro 23-9358** waste in a dedicated, clearly labeled, and sealed container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the chemical name "**Ro 23-9358**," and the associated hazards.
- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **Ro 23-9358** down the drain or in the regular trash.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. JP2017536372A - Method of treating venom injection and related pharmaceutical compositions, systems and kits - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ro 23-9358]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204007#personal-protective-equipment-for-handling-ro-23-9358]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)